

# An In-depth Technical Guide to Benzophenone Hydrazone

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## Compound of Interest

Compound Name: *Benzophenone hydrazone*

Cat. No.: *B127882*

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This guide provides a comprehensive overview of **benzophenone hydrazone**, a significant organic compound utilized in various chemical syntheses. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis protocols, and key reactions.

## Core Properties of Benzophenone Hydrazone

**Benzophenone hydrazone**, also known as diphenylmethanone hydrazone, is an organic compound belonging to the hydrazone class.<sup>[1][2]</sup> It serves as a crucial intermediate in numerous organic synthesis applications, including the production of pharmaceuticals, dyes, and polymers.<sup>[1]</sup> At room temperature, it presents as a white to off-white or yellow crystalline powder.<sup>[2][3]</sup> While sparingly soluble in water, it dissolves readily in organic solvents like ethanol and methanol.<sup>[2][3]</sup>

The fundamental quantitative data for **benzophenone hydrazone** are summarized in the table below for easy reference.

Property	Value	References
Molecular Formula	C <sub>13</sub> H <sub>12</sub> N <sub>2</sub>	[3][4][5][6]
Molecular Weight	196.25 g/mol	[3][4][5][6][7]
CAS Number	5350-57-2	[3][4]
Melting Point	95-98 °C	[8]
Boiling Point	225-230 °C at 55 mmHg	[8]
Appearance	Yellow crystalline powder	[3]

## Experimental Protocols

The synthesis of **benzophenone hydrazone** is a standard laboratory procedure. Below are detailed protocols derived from established methodologies.

This common method involves the reaction of benzophenone with hydrazine hydrate in an ethanol solvent.

Materials:

- Benzophenone (40 g, 0.22 mole)[9][10]
- 100% Hydrazine hydrate (41.2 g, 0.824 mole)[9][10]
- Absolute ethanol (150 ml)[9][10]
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Ice bath
- Filtration apparatus

**Procedure:**

- Combine benzophenone and absolute ethanol in a round-bottom flask.[9][10]
- Add hydrazine hydrate to the mixture.[9][10]
- Heat the mixture under reflux for 10 hours.[9][10]
- After the reflux period, cool the mixture in an ice bath to induce crystallization.[9][10]
- Collect the colorless **benzophenone hydrazone** crystals by filtration.[9][10]
- The expected yield is approximately 37.5 g (87%).[9][10]

This method utilizes ethylene glycol as the solvent and has been developed for industrial-scale production, boasting a high yield.[11]

**Materials:**

- Benzophenone
- Hydrazine hydrate (80%)[11]
- Ethylene glycol[11]
- Reaction vessel with stirring and temperature control

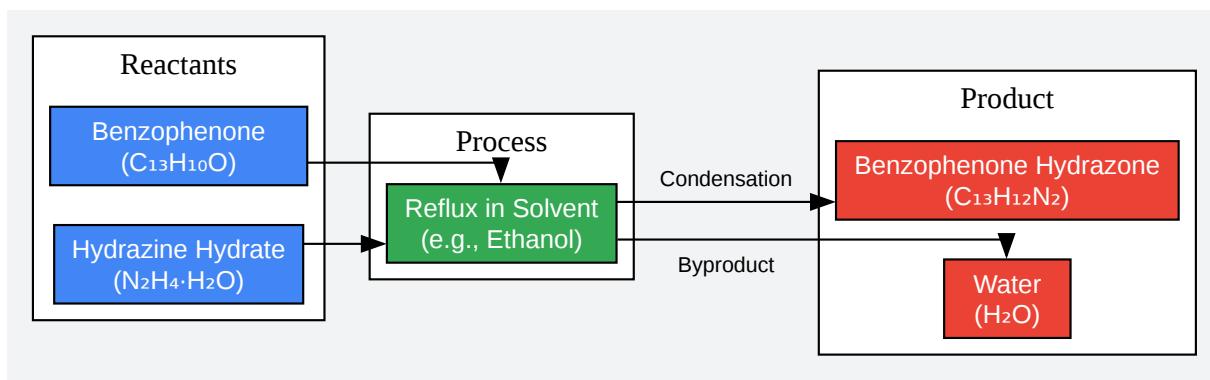
**Procedure:**

- In a reaction vessel, add ethylene glycol, 80% hydrazine hydrate, and benzophenone.[11]
- Heat the mixture to reflux and maintain for 1.5 to 2.5 hours with stirring.[11]
- After the reaction, allow the mixture to cool naturally to room temperature while continuing to stir, allowing crystals to separate.[11]
- Further cool the mixture to below 5°C and continue stirring for an additional 30 to 60 minutes.[11]

- Filter the mixture to collect the crystals.[11]
- Dry the resulting white, needle-shaped crystals under a vacuum at 50°C.[11] This method reports yields of 95% or higher.[11]

## Key Chemical Pathways and Workflows

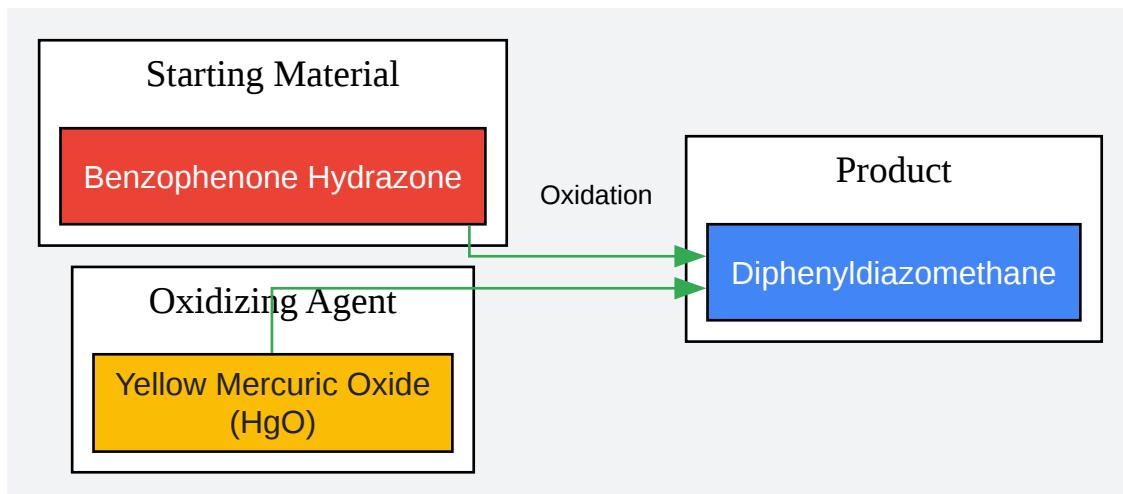
**Benzophenone hydrazone** is a precursor for several important chemical transformations. The following diagrams illustrate its primary synthesis and a key reaction.



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Caption: Synthesis of **Benzophenone Hydrazone**.

One of the notable reactions of **benzophenone hydrazone** is its oxidation to form diphenyldiazomethane, a useful reagent in organic synthesis.[9]



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Caption: Oxidation to Diphenyliazomethane.

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